

(S)-Navlimetostat solubility and stability issues

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Compound of Interest

Compound Name: (S)-Navlimetostat

CAS No.: 2630904-45-7

Cat. No.: B15608156

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(S)-Navlimetostat Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive resource for troubleshooting common issues related to the solubility and stability of **(S)-Navlimetostat** (also known as MRTX-1719).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **(S)-Navlimetostat** for in vitro experiments?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **(S)-Navlimetostat** for in vitro use. It is highly soluble in DMSO, with concentrations of up to 100 mg/mL being achievable.[1] To ensure complete dissolution at high concentrations, sonication is recommended.[2] It is also crucial to use fresh, anhydrous DMSO, as the presence of moisture can significantly reduce the solubility of the compound.[3]

Q2: How should I prepare **(S)-Navlimetostat** for in vivo animal studies?

A2: For in vivo administration, a co-solvent formulation is typically required. A common formulation consists of a mixture of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline. [1][2] In this vehicle, a solubility of at least 2 mg/mL can be achieved. [1][2] It is recommended to keep the final DMSO concentration in the working solution below 2% if the animal model is sensitive to DMSO. [4] Always prepare fresh solutions for in vivo experiments on the day of use. [1]

Q3: What are the recommended storage conditions for solid **(S)-Navlimetostat**?

A3: Solid **(S)-Navlimetostat** should be stored in a dry, dark environment. For short-term storage (days to weeks), a temperature of 0 - 4°C is suitable. For long-term storage (months to years), it is recommended to store the compound at -20°C. [5]

Q4: How should I store stock solutions of **(S)-Navlimetostat**?

A4: Stock solutions of **(S)-Navlimetostat** in DMSO should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles. These aliquots should be stored at -80°C for long-term stability (up to 1 year) or at -20°C for shorter periods (up to 1 month). [3][4]

Troubleshooting Guides

Issue 1: Difficulty Dissolving **(S)-Navlimetostat**

If you are experiencing issues with dissolving **(S)-Navlimetostat**, consider the following troubleshooting steps:

- Use Fresh, Anhydrous DMSO: **(S)-Navlimetostat**'s solubility is sensitive to moisture in the DMSO. [3] Ensure you are using a newly opened bottle of anhydrous DMSO.
- Apply Sonication: For higher concentrations, sonication can aid in the dissolution process. [2]
- Gentle Warming: Gentle warming (e.g., to 37°C) can also be employed to assist dissolution, but be cautious of potential degradation with excessive heat.
- Check for Precipitate: If precipitation occurs after the initial dissolution, it may be due to the DMSO absorbing moisture.

Issue 2: Solution Instability or Precipitation Over Time

If you observe that your **(S)-Navlimetostat** solution is not stable or precipitates upon storage or dilution, consider these points:

- **Aqueous Buffer Incompatibility:** **(S)-Navlimetostat** is insoluble in water.[3] When diluting a DMSO stock solution into an aqueous buffer for your experiment, ensure the final DMSO concentration is high enough to maintain solubility. It is recommended to perform a preliminary test with small volumes to determine the optimal final DMSO concentration for your specific buffer and experimental conditions.
- **Storage of Diluted Solutions:** It is highly recommended to prepare fresh dilutions in aqueous buffers for each experiment. Avoid storing diluted aqueous solutions of **(S)-Navlimetostat**.

Data Presentation

Solubility Data

Solvent	Concentration	Notes	Reference
DMSO	~100 mg/mL (~215.11 mM)	Requires sonication; use of fresh, anhydrous DMSO is critical.	[1]
Ethanol	93 mg/mL	[3]	
Water	Insoluble	[3]	
In Vivo Formulation (10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline)	≥ 2 mg/mL (4.30 mM)	Sonication is recommended.	[1][2]

Storage and Stability Recommendations

Form	Storage Condition	Duration	Notes	Reference
Solid	0 - 4°C	Short-term (days to weeks)	Keep dry and dark.	[5]
Solid	-20°C	Long-term (months to years)	Keep dry and dark.	[5]
Stock Solution (in solvent)	-80°C	Up to 1 year	Aliquot to avoid freeze-thaw cycles.	[3]
Stock Solution (in solvent)	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.	[3][4]

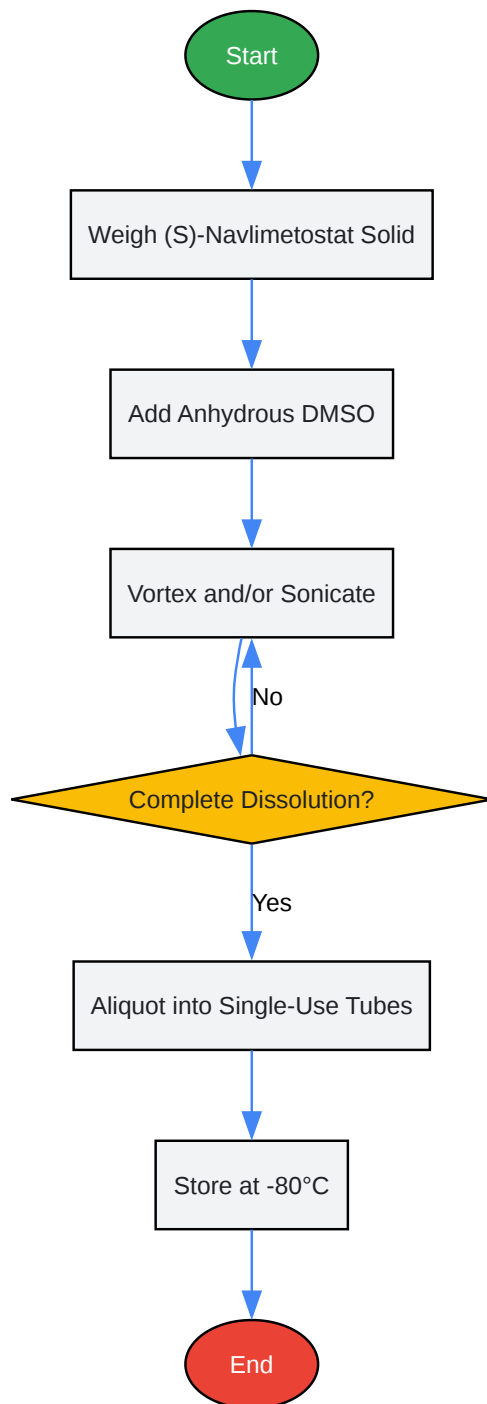
Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

- **Weigh the Compound:** Accurately weigh the desired amount of solid **(S)-Navlimetostat** (Molecular Weight: 464.89 g/mol) in a sterile microcentrifuge tube.
- **Add Solvent:** Add the calculated volume of fresh, anhydrous DMSO to achieve a 10 mM concentration.
- **Dissolve:** Vortex the solution thoroughly. If needed, sonicate the tube in a water bath for 5-10 minutes or until the solid is completely dissolved.
- **Storage:** Aliquot the stock solution into single-use volumes and store at -80°C.

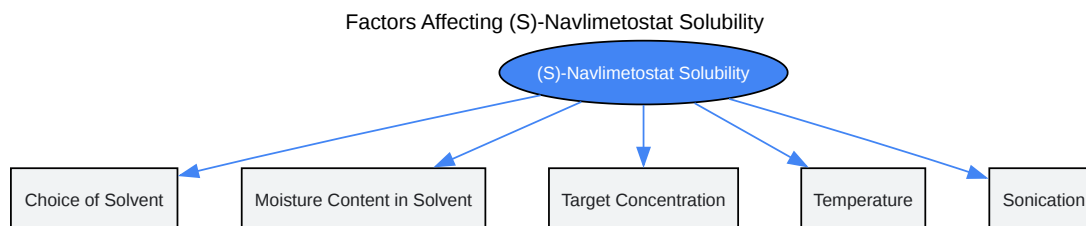
Visualizations

Workflow for Preparing (S)-Navlimetostat Stock Solution



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Caption: Workflow for Preparing **(S)-Navlimetostat** Stock Solution



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Caption: Factors Affecting **(S)-Navlimetostat** Solubility

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References

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